

Proper Disposal of TM5275 Sodium: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: TM5275 sodium

Cat. No.: B10764172

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Essential safety and logistical information for the proper disposal of the plasminogen activator inhibitor-1 (PAI-1) inhibitor, **TM5275 sodium**, is critical for maintaining a safe laboratory environment and ensuring environmental protection. Researchers, scientists, and drug development professionals must adhere to strict protocols due to the compound's hazardous properties, including acute oral toxicity and high toxicity to aquatic life. This guide provides a step-by-step operational plan for the safe handling and disposal of **TM5275 sodium**.

Hazard and Disposal Summary

All quantitative and qualitative data regarding the hazards and disposal of **TM5275 sodium** are summarized in the table below. This information is derived from the product's Safety Data Sheet (SDS).

Parameter	Description
Product Name	TM5275 (sodium)
CAS Number	1103926-82-4
Primary Hazards	Harmful if swallowed (Acute toxicity, oral, Category 4). ^[1] Very toxic to aquatic life (Hazardous to the aquatic environment, acute hazard, Category 1). ^[1]
Personal Protective Equipment (PPE)	Lab coat, safety glasses, and appropriate chemical-resistant gloves.
Primary Disposal Route	Collection for disposal by an approved hazardous waste management service. ^[1]
Prohibited Disposal Methods	Do not dispose of down the drain or in regular trash. Avoid release to the environment. ^[1]

Experimental Protocol: Step-by-Step Disposal Procedure

The following protocol outlines the mandatory steps for the safe disposal of **TM5275 sodium** waste, including pure compound, contaminated solutions, and empty containers.

1. Waste Segregation and Collection:

- Designate a specific, clearly labeled hazardous waste container for **TM5275 sodium** waste. The container must be made of a compatible material (e.g., polyethylene) and have a secure, tight-fitting lid.
- Collect all waste containing **TM5275 sodium**, including unused solid compound, experimental solutions, and contaminated materials (e.g., pipette tips, weighing boats), in this designated container.
- Do not mix **TM5275 sodium** waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

2. Labeling of Waste Containers:

- Label the waste container with "Hazardous Waste," the full chemical name "**TM5275 sodium**," and the associated hazards ("Toxic," "Environmental Hazard").
- Indicate the accumulation start date on the label.

3. Storage of Waste:

- Store the sealed waste container in a designated satellite accumulation area within the laboratory.
- Ensure the storage area is secure, away from drains, and in a location that minimizes the risk of spills.

4. Disposal of Empty Containers:

- An empty container that held **TM5275 sodium** must be managed as hazardous waste.
- If institutional policy allows for the decontamination of empty containers, triple rinse the container with a suitable solvent (e.g., ethanol or a solvent in which **TM5275 sodium** is soluble).
- Collect the rinsate as hazardous waste in the designated **TM5275 sodium** waste container.
- After triple rinsing, deface the original product label and dispose of the container as directed by your institution's EHS guidelines.

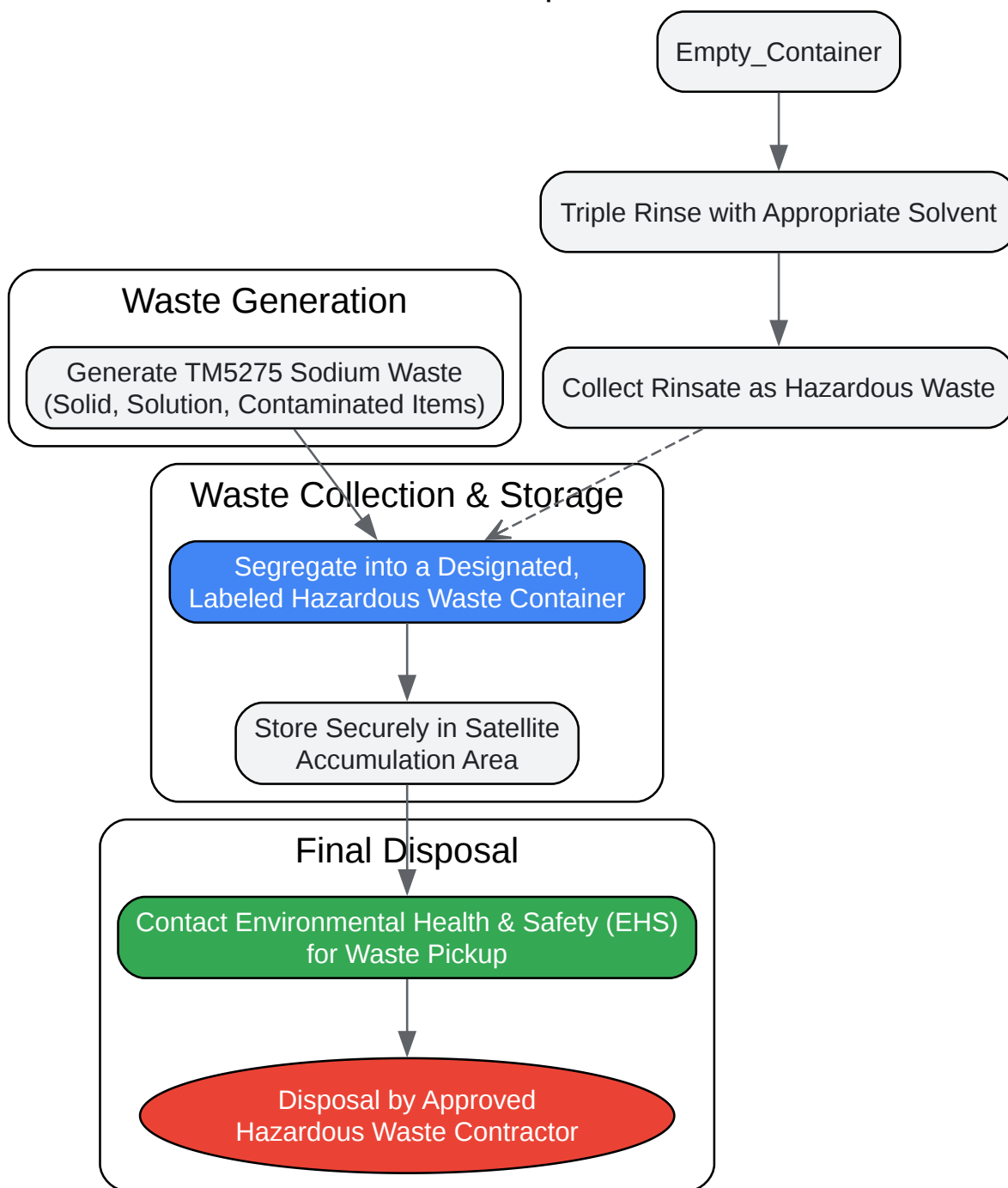
5. Arranging for Waste Pickup:

- Once the waste container is full or has reached the maximum accumulation time allowed by your institution, contact your EHS office to arrange for pickup by a licensed hazardous waste disposal company.
- Do not attempt to treat or neutralize the **TM5275 sodium** waste unless you have a validated and approved protocol from your EHS office.

Disposal Workflow

The following diagram illustrates the decision-making process and logical flow for the proper disposal of **TM5275 sodium**.

TM5275 Sodium Disposal Workflow

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References

- 1. vumc.org [vumc.org]
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